

# An In-depth Technical Guide to 2-(Trifluoromethyl)benzenesulfonamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Trifluoromethyl)benzenesulfonamide

Cat. No.: B167894

[Get Quote](#)

This technical guide provides a comprehensive overview of **2-(Trifluoromethyl)benzenesulfonamide**, a versatile chemical intermediate. The information is intended for researchers, scientists, and professionals in drug development and agrochemical synthesis, presenting key chemical and physical properties, detailed experimental protocols, and visualizations of its synthetic pathway and a key biological application.

## Core Properties and Data

**2-(Trifluoromethyl)benzenesulfonamide** is a sulfonamide derivative that is widely utilized as a building block in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> The presence of the trifluoromethyl group often enhances the chemical stability, lipophilicity, and metabolic stability of the resulting molecules, making it a valuable moiety in drug discovery.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative data for **2-(Trifluoromethyl)benzenesulfonamide**.

| Property                  | Value                                | Source(s)       |
|---------------------------|--------------------------------------|-----------------|
| Molecular Weight          | 225.19 g/mol                         | [1][2][3][4][5] |
| Molecular Formula         | C7H6F3NO2S                           | [1][2][4][5]    |
| CAS Number                | 1869-24-5                            | [1][2][3][4][5] |
| Melting Point             | 180-184 °C (lit.)                    | [3][4]          |
| Appearance                | White to almost white powder/crystal | [1]             |
| Purity                    | ≥ 97-98% (by HPLC)                   | [1][3]          |
| Solubility                | Soluble in Methanol                  | [4]             |
| Boiling Point (Predicted) | 320.5 ± 52.0 °C                      | [4]             |
| Density (Predicted)       | 1.482 ± 0.06 g/cm <sup>3</sup>       | [4]             |
| pKa (Predicted)           | 9.55 ± 0.60                          | [4]             |

## Experimental Protocols

A common method for the synthesis of **2-(Trifluoromethyl)benzenesulfonamide** involves the reaction of 2-(trifluoromethyl)benzenesulfonyl chloride with ammonia.[4][6]

## Synthesis of 2-(Trifluoromethyl)benzenesulfonamide

Objective: To synthesize **2-(Trifluoromethyl)benzenesulfonamide** from 2-(trifluoromethyl)benzenesulfonyl chloride.

Materials:

- 2-(Trifluoromethyl)benzenesulfonyl chloride (1.00 eq.)
- 2 M Ammonia solution in ethanol
- Anhydrous Tetrahydrofuran (THF)
- Ethyl acetate (EtOAc)

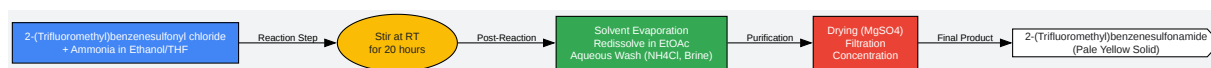
- Saturated aqueous Ammonium Chloride (NH<sub>4</sub>Cl) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO<sub>4</sub>)
- Reaction flask
- Stirring apparatus
- Nitrogen gas supply

#### Procedure:

- In a reaction flask under a nitrogen atmosphere, dissolve 2-(trifluoromethyl)benzenesulfonyl chloride (5 g, 20.44 mmol, 1.00 eq.) in anhydrous THF (5.00 mL).<sup>[4][6]</sup>
- Slowly add a 2 M solution of ammonia in ethanol (71 mL) to the reaction mixture at room temperature.<sup>[4][6]</sup>
- Stir the reaction mixture at room temperature for 20 hours.<sup>[4][6]</sup>
- After the reaction is complete, remove the solvent by evaporation.<sup>[4][6]</sup>
- Redissolve the resulting residue in ethyl acetate (150 mL).<sup>[4][6]</sup>
- Wash the organic layer sequentially with a saturated aqueous solution of NH<sub>4</sub>Cl (50 mL) and then with brine (50 mL).<sup>[4][6]</sup>
- Dry the organic layer over anhydrous MgSO<sub>4</sub>, then filter the solution.<sup>[4][6]</sup>
- Concentrate the filtered solution to yield **2-(trifluoromethyl)benzenesulfonamide** as a pale yellow solid. The reported yield is approximately 89% with a purity of 98.6% by HPLC.<sup>[4]</sup> The product can often be used in subsequent reactions without further purification.<sup>[4]</sup>

## Visualizations

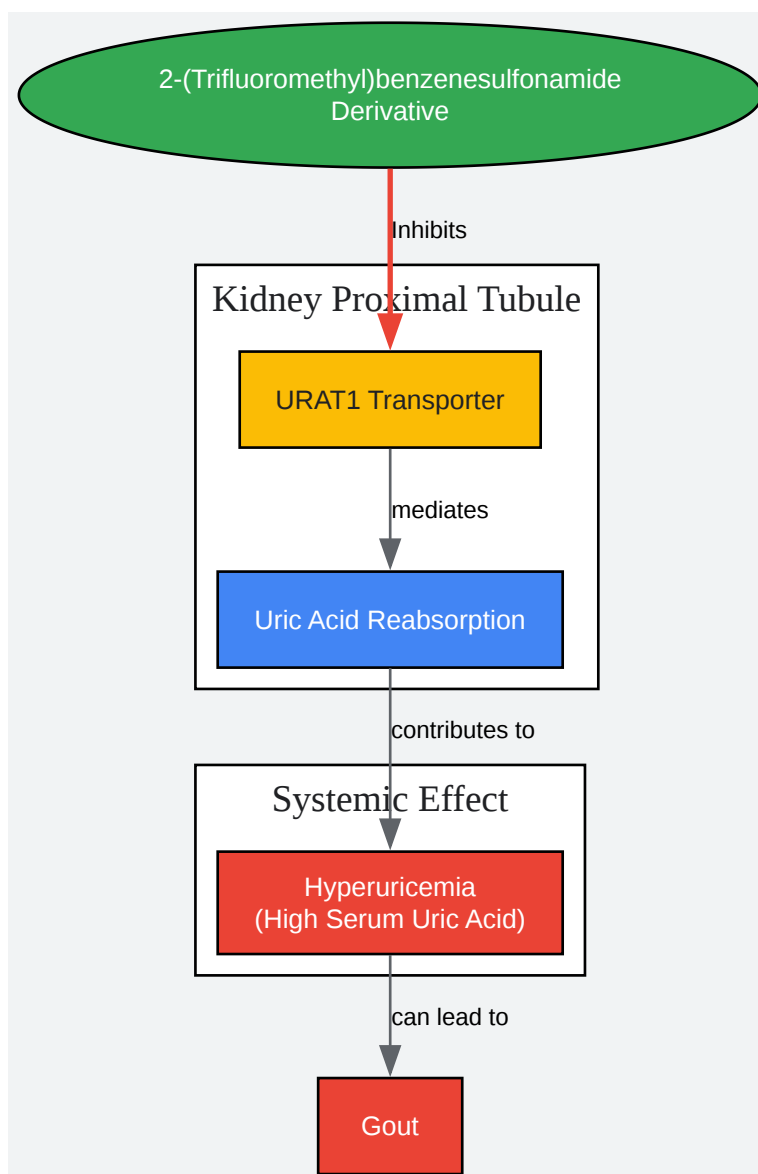
The following diagrams illustrate the synthesis workflow and a key application of **2-(Trifluoromethyl)benzenesulfonamide** derivatives.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2-(Trifluoromethyl)benzenesulfonamide**.

Derivatives of **2-(trifluoromethyl)benzenesulfonamide** have been investigated as inhibitors of Urate Transporter 1 (URAT1), which plays a crucial role in the reabsorption of uric acid in the kidneys.<sup>[7]</sup> Inhibition of URAT1 can lead to a reduction in serum uric acid levels, which is a therapeutic strategy for conditions like hyperuricemia and gout.<sup>[7]</sup>



[Click to download full resolution via product page](#)

Caption: Role of derivatives in URAT1 inhibition for hyperuricemia.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. 2-(Trifluoromethyl)benzenesulfonamide | C7H6F3NO2S | CID 2778018 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. 2-(Trifluoromethyl)benzenesulfonamide | 1869-24-5 [chemicalbook.com]
- 5. scbt.com [scbt.com]
- 6. 2-(Trifluoromethyl)benzenesulfonamide CAS#: 1869-24-5 [m.chemicalbook.com]
- 7. CN109251184B - Medical application of 2-trifluoromethyl benzene sulfonamide derivative - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(Trifluoromethyl)benzenesulfonamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167894#2-trifluoromethyl-benzenesulfonamide-molecular-weight]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)